Topic: 2-(5-Oxohexanoyl)oxazole: A Comprehensive Guide to Synthesis and Characterization

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Compound of Interest

Compound Name:	*2-(5-Oxohexanoyl)oxazole*
CAS No.:	*898758-98-0*
Cat. No.:	*B1325481*

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Abstract

The oxazole nucleus is a cornerstone in medicinal chemistry, recognized as a "privileged scaffold" due to its prevalence in a wide array of pharmacologically active compounds.[1][2][3] Its unique electronic properties and ability to serve as a bioisosteric replacement for amide or ester functionalities make it a highly desirable heterocycle in drug design.[1] This guide focuses on a specific, functionalized derivative, **2-(5-Oxohexanoyl)oxazole**. This molecule uniquely combines the stable oxazole core with a flexible keto-functionalized acyl side chain, presenting a versatile platform for synthetic elaboration and as a potential pharmacophore. We provide a detailed exploration of robust synthetic strategies, predictive characterization protocols, and a discussion of its potential applications in modern drug discovery.

Rationale and Strategic Importance

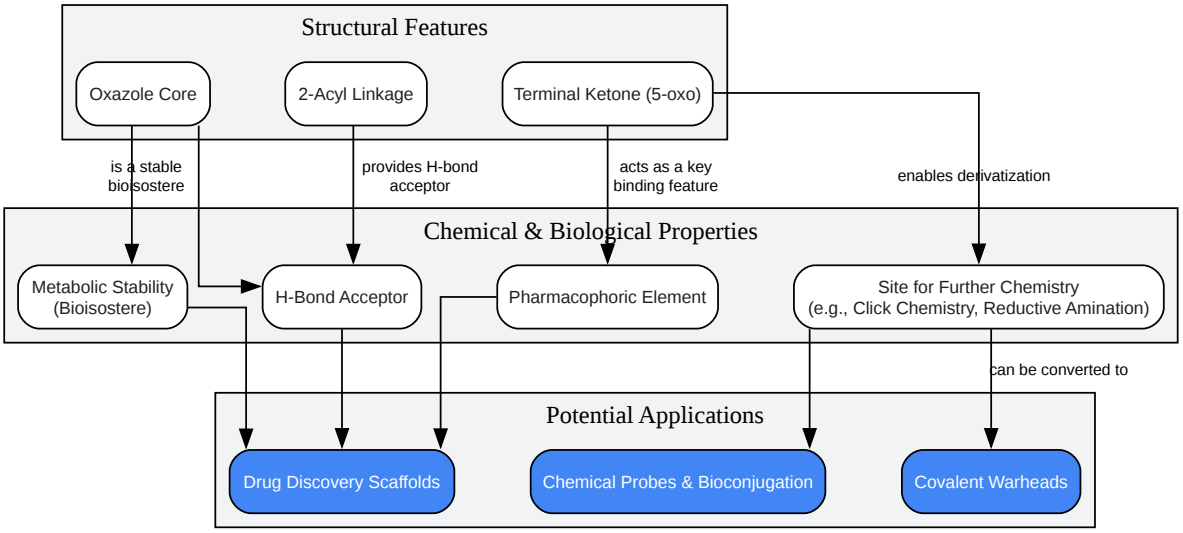
The strategic value of **2-(5-Oxohexanoyl)oxazole** lies in its hybrid structure. The 2-acyloxazole moiety offers a chemically stable core that can engage in various non-covalent interactions within biological targets, while the terminal ketone on the hexanoyl chain serves as a crucial

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handle for further chemical modification. This "linker-pharmacophore" design is highly relevant in the development of covalent inhibitors, bioconjugates, or as a key binding element for target proteins. The oxazole ring itself is found in numerous natural products and clinically used drugs, valued for its role in modulating pharmacokinetic and pharmacodynamic properties.[2][4][5]

Logical Framework: From Structure to Application

The inherent features of the target molecule dictate its potential utility. This relationship can be visualized as a logical progression from its core components to its prospective roles in research and development.



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Caption: Logical flow from structural features of **2-(5-Oxohexanoyl)oxazole** to its potential applications.

Synthesis of 2-(5-Oxohexanoyl)oxazole

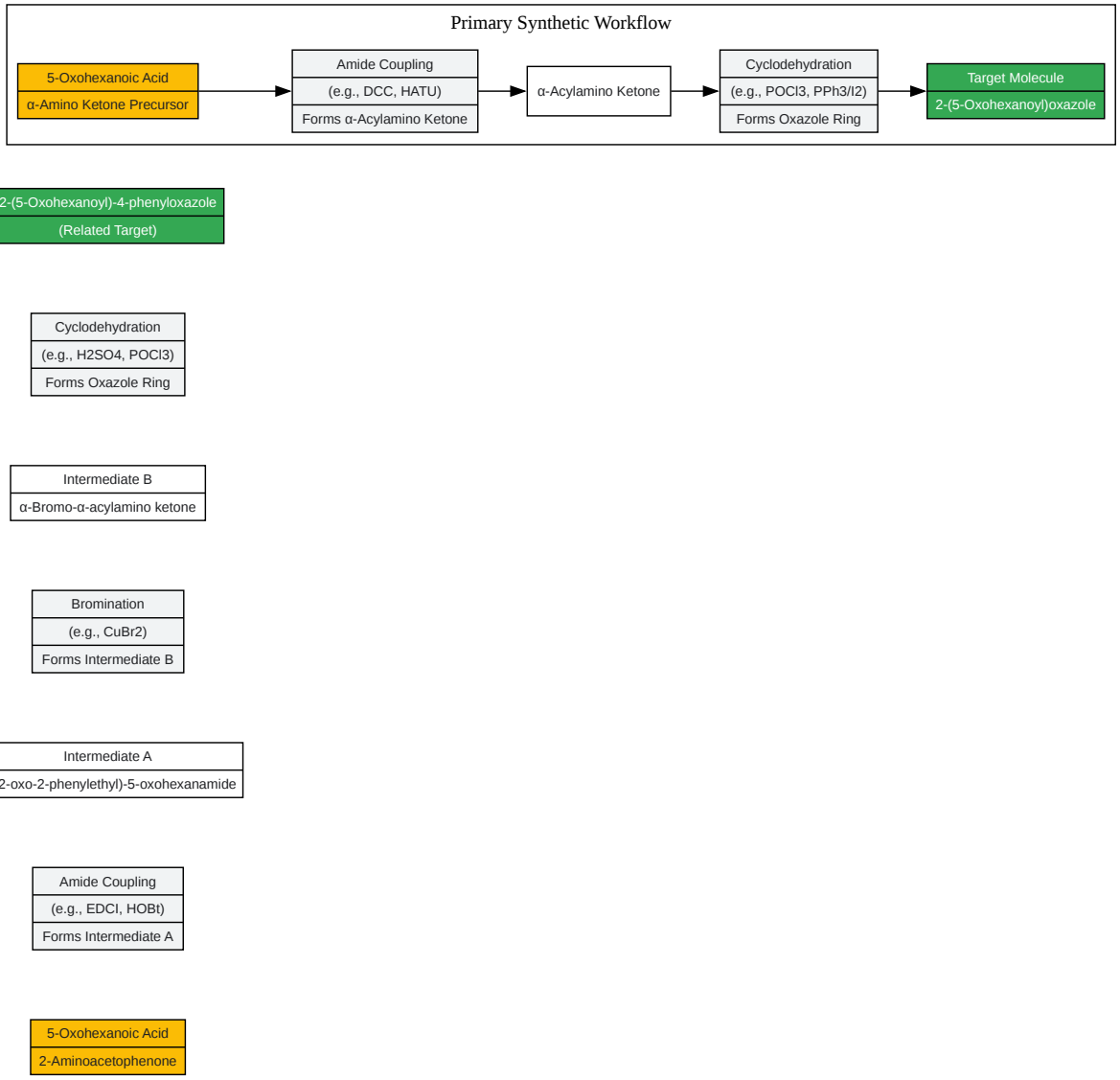
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While a dedicated synthesis for this exact molecule is not prominently documented, its structure lends itself to several reliable and well-established methodologies for constructing 2-acyloxazoles. The most authoritative and versatile approach is a variation of the Robinson-Gabriel synthesis, which involves the cyclodehydration of a precursor α-acylamino ketone.

Proposed Primary Synthetic Pathway: Modified Robinson-Gabriel Synthesis

This pathway is selected for its robustness, high functional group tolerance, and reliance on readily available starting materials. It involves two principal stages: formation of the key α-acylamino ketone intermediate and its subsequent cyclodehydration.

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Caption: Proposed workflow for the synthesis of **2-(5-Oxohexanoyl)oxazole** via an α-acylamino ketone intermediate.

Detailed Experimental Protocol

This protocol outlines the synthesis via the cyclodehydration of N-(2-hydroxy-2-oxoethyl)-5-oxohexanamide, a plausible intermediate derived from 5-oxohexanoic acid and an amino alcohol derivative.

Step 1: Synthesis of N-(2-hydroxyethyl)-5-oxohexanamide

- To a stirred solution of 5-oxohexanoic acid (1.0 eq) in anhydrous Dichloromethane (DCM, 0.5 M), add 1-hydroxybenzotriazole (HOBt) (1.2 eq) and 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDCI) (1.2 eq).
- Stir the mixture at 0 °C for 30 minutes to activate the carboxylic acid.
- Add 2-aminoethanol (1.1 eq) dropwise to the solution.
- Allow the reaction to warm to room temperature and stir for 12-16 hours.
- Rationale: EDCI/HOBt is a standard, mild peptide coupling system that efficiently forms the amide bond while minimizing side reactions.
- Monitor reaction completion by Thin Layer Chromatography (TLC).
- Upon completion, wash the reaction mixture sequentially with 1M HCl, saturated $NaHCO_3$, and brine. Dry the organic layer over anhydrous Na_2SO_4, filter, and concentrate under reduced pressure to yield the crude amide intermediate. Purify via column chromatography if necessary.

Step 2: Oxidation to α-Acylamino Aldehyde Intermediate

- Dissolve the intermediate from Step 1 in anhydrous DCM (0.2 M).
- Add Dess-Martin periodinane (DMP) (1.5 eq) portion-wise at 0 °C.

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- Rationale: DMP is a mild and selective oxidizing agent that converts the primary alcohol to an aldehyde with high efficiency and minimal over-oxidation.
- Allow the reaction to stir at room temperature for 2-3 hours.
- Quench the reaction by adding a saturated solution of $Na_2S_2O_3$.
- Extract the product with DCM, wash with saturated $NaHCO_3$ and brine, dry over Na_2SO_4, and concentrate to yield the crude α-acylamino aldehyde. This intermediate is often used immediately in the next step without extensive purification.

Step 3: Cyclodehydration to **2-(5-Oxohexanoyl)oxazole**

- Dissolve the crude aldehyde from Step 2 in anhydrous toluene (0.3 M).
- Add triphenylphosphine (1.5 eq) and iodine (1.5 eq) to the solution.
- Add triethylamine (3.0 eq) and heat the mixture to 80-100 °C for 4-6 hours.
- Rationale: The combination of triphenylphosphine and iodine is an effective system for cyclodehydration of β-hydroxy amides and related intermediates to form the oxazole ring under relatively mild conditions.[6]
- Monitor the reaction by TLC.
- Upon completion, cool the reaction mixture, filter to remove any solids, and concentrate the filtrate.
- Purify the crude product by silica gel column chromatography (e.g., using a hexane/ethyl acetate gradient) to afford the pure **2-(5-Oxohexanoyl)oxazole**.

Characterization and Data Interpretation

Thorough characterization is essential to confirm the identity and purity of the synthesized compound. The following section details the expected spectroscopic data based on the molecular structure.

Spectroscopic Data (Predicted)

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Technique	Expected Observations
^{1}H NMR	Oxazole Protons: δ ~7.2-8.0 ppm (2H, two distinct signals). Chain Protons: δ ~3.2 ppm (t, 2H, -CH_2-C=O-oxazole), δ ~2.8 ppm (t, 2H, -CH_2-C=O-CH_3), δ ~2.2 ppm (s, 3H, -C(=O)CH_3), δ ~2.0 ppm (quintet, 2H, middle -CH_2-).
^{13}C NMR	Carbonyls: δ ~208 ppm (ketone C=O), δ ~175 ppm (acyl C=O). Oxazole Carbons: δ ~160 ppm (C2), δ ~140-145 ppm (C4/C5), δ ~125-130 ppm (C4/C5). Aliphatic Carbons: δ ~40-45 ppm (-CH_2-), δ ~30 ppm (-CH_3), δ ~20-25 ppm (-CH_2-).
Mass Spec (HRMS-ESI)	$[M+H]^+$: Calculated for $C_9H_{12}NO_3^+$: m/z 182.0712. Found: [Expected value ± 5 ppm].
IR Spectroscopy (cm^{-1})	~1720-1740: C=O stretch (acyl-oxazole). ~1710-1715: C=O stretch (aliphatic ketone). ~1580-1650: C=N and C=C stretches (oxazole ring). ~2900-3000: C-H stretch (aliphatic).

Interpreting the Data

- ^{1}H NMR: The two distinct signals in the aromatic region are characteristic of the oxazole ring protons. The downfield triplet around 3.2 ppm is diagnostic for the methylene group adjacent to the electron-withdrawing 2-acyl-oxazole system. The sharp singlet at ~2.2 ppm confirms the terminal methyl ketone.

- ^{13}C NMR: The presence of two carbonyl signals, one in the ketone region (~208 ppm) and one in the ester/amide region (~175 ppm), is a critical confirmation of the structure. Three signals in the aromatic/heteroaromatic region correspond to the oxazole carbons.

- Mass Spectrometry: High-resolution mass spectrometry provides the exact mass, confirming the elemental composition $C_9H_{11}NO_3$. Key fragmentation patterns would likely include the loss of the terminal acetyl group ($CH_3CO•$) and cleavage to form the 2-oxazoyl-acylium ion.

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- Infrared Spectroscopy: The IR spectrum is dominated by two strong carbonyl absorption bands. The slightly higher frequency C=O stretch is attributed to the acyl group attached to the electron-withdrawing oxazole ring.

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